

Technical Guide: (E)-4-Methyl-5-styrylbenzene-1,3-diol

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Compound of Interest

Compound Name: (E)-4-Methyl-5-styrylbenzene-1,3-diol

Cat. No.: B12372675

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CAS Number: 2407559-34-4

For Researchers, Scientists, and Drug Development Professionals

Introduction

(E)-4-Methyl-5-styrylbenzene-1,3-diol is a naturally occurring stilbenoid found in the medicinal plant *Dracaena cochinchinensis*[1]. This compound has garnered interest due to its documented antifungal properties. As a member of the stilbenoid class of compounds, which includes the well-studied resveratrol, it holds potential for further investigation in the fields of medicinal chemistry and drug development. This technical guide provides a comprehensive overview of the available information on **(E)-4-Methyl-5-styrylbenzene-1,3-diol**, including its chemical properties, biological activity, and proposed synthesis and mechanism of action.

Chemical and Physical Properties

Detailed experimental physicochemical data for **(E)-4-Methyl-5-styrylbenzene-1,3-diol** is not extensively available in the public domain. The following table summarizes the known and calculated properties of the molecule.

Property	Value	Source
CAS Number	2407559-34-4	MedChemExpress[1]
Molecular Formula	C ₁₅ H ₁₄ O ₂	MedChemExpress[1]
Molecular Weight	226.27 g/mol	MedChemExpress[1]
IUPAC Name	4-methyl-5-[(E)-2-phenylethenyl]benzene-1,3-diol	N/A
Appearance	Not Reported	N/A
Melting Point	Not Reported	N/A
Boiling Point	Not Reported	N/A
Solubility	Not Reported	N/A
Spectral Data (NMR, IR, MS)	Not Reported	N/A

Biological Activity: Antifungal Properties

(E)-4-Methyl-5-styrylbenzene-1,3-diol has demonstrated notable antifungal activity against a range of plant pathogenic fungi. The primary source of this data is the Chinese patent CN110041166A.

Quantitative Antifungal Data

The following table summarizes the reported half-maximal inhibitory concentration (IC₅₀) values for **(E)-4-Methyl-5-styrylbenzene-1,3-diol** against various fungal species.

Fungal Species	IC ₅₀ (µg/mL)	Reference
Helminthosporium turcicum	10.05	MedChemExpress[1]
Curvularia lunata	18.52	MedChemExpress
Gibberella zeae	6.12	MedChemExpress
Ustilago maydis	8.09	MedChemExpress
Helminthosporium maydis	8.25	MedChemExpress

Experimental Protocols

Antifungal Activity Assay (General Protocol)

The detailed experimental protocol from the primary source (Chinese patent CN110041166A) is not publicly available. The following is a general representation of a typical in vitro antifungal susceptibility test for filamentous fungi based on common laboratory practices.

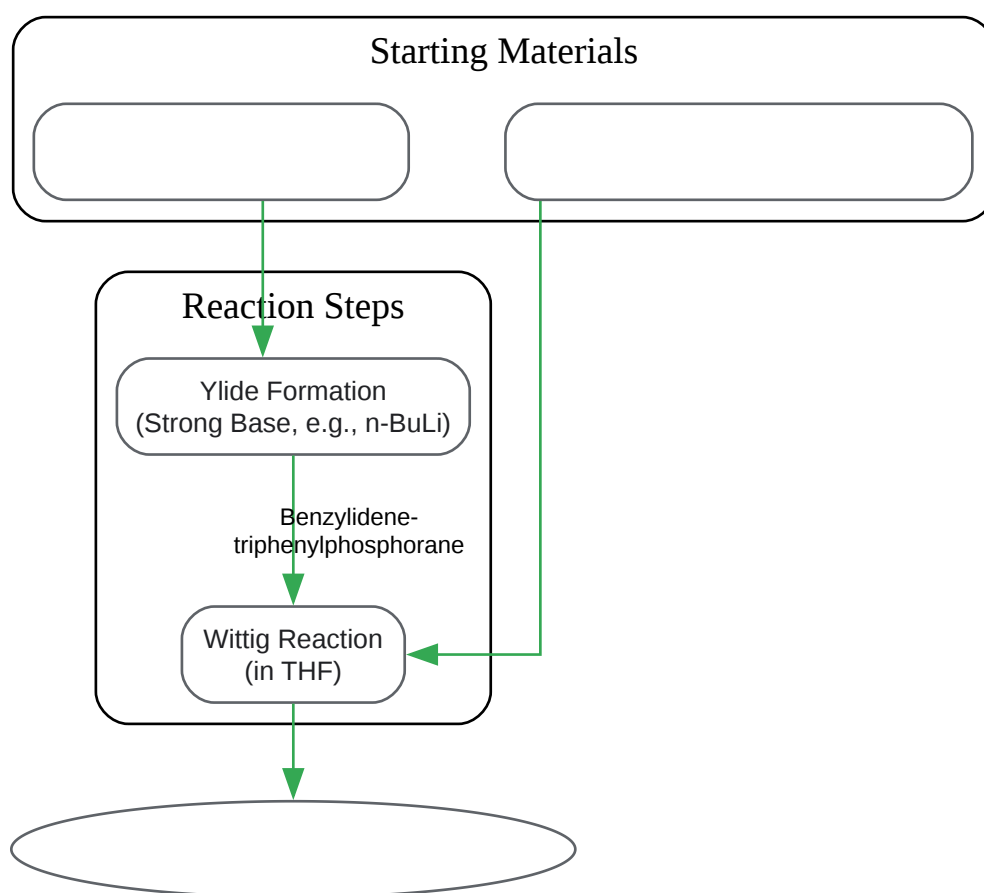
- Fungal Strain Preparation:** The fungal strains of interest (*Helminthosporium turcicum*, *Curvularia lunata*, *Gibberella zeae*, *Ustilago maydis*, and *Helminthosporium maydis*) are cultured on a suitable medium, such as Potato Dextrose Agar (PDA), to obtain sufficient mycelial growth.
- Inoculum Preparation:** A spore suspension or mycelial fragment suspension is prepared from the fresh cultures and the concentration is adjusted to a standardized level using a hemocytometer or spectrophotometer.
- Assay Plate Preparation:** A serial dilution of **(E)-4-Methyl-5-styrylbenzene-1,3-diol** is prepared in a suitable solvent (e.g., DMSO) and then added to a liquid growth medium, such as Potato Dextrose Broth (PDB), in a 96-well microtiter plate.
- Inoculation and Incubation:** The prepared fungal inoculum is added to each well of the microtiter plate containing the different concentrations of the test compound. The plates are then incubated at an optimal temperature for fungal growth (typically 25-28°C) for a specified period (e.g., 48-72 hours).

5. Determination of IC₅₀: Fungal growth inhibition is determined by measuring the optical density at a specific wavelength (e.g., 600 nm) using a microplate reader. The IC₅₀ value, the concentration of the compound that inhibits 50% of fungal growth, is then calculated by plotting the percentage of growth inhibition against the compound concentration.

Proposed Synthesis

While **(E)-4-Methyl-5-styrylbenzene-1,3-diol** is a natural product, a plausible synthetic route can be proposed based on established chemical reactions for stilbene synthesis. The Wittig reaction is a common and effective method for forming the carbon-carbon double bond characteristic of stilbenes.

Proposed Synthetic Workflow via Wittig Reaction



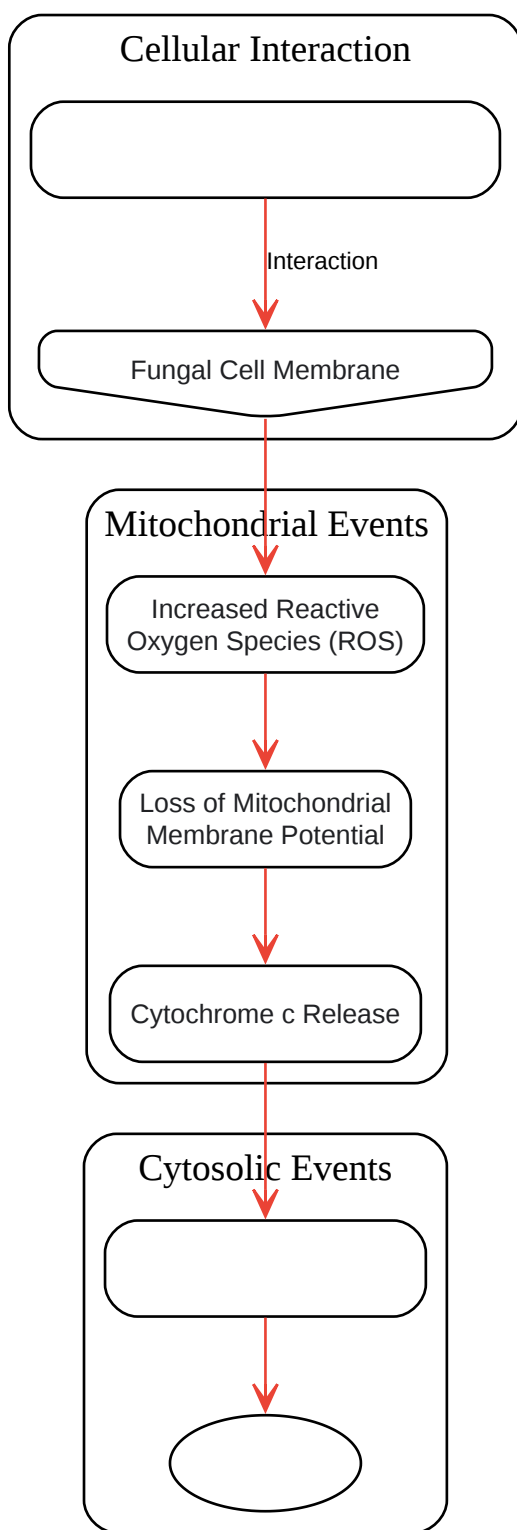
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Caption: Proposed synthetic workflow for **(E)-4-Methyl-5-styrylbenzene-1,3-diol** via the Wittig reaction.

Proposed Mechanism of Antifungal Action

The precise molecular mechanism of antifungal action for **(E)-4-Methyl-5-styrylbenzene-1,3-diol** has not been elucidated. However, based on studies of the closely related stilbenoid, resveratrol, a putative signaling pathway can be proposed. Resveratrol has been shown to induce apoptosis in fungi through a mitochondrial-dependent pathway.

Hypothesized Antifungal Signaling Pathway



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Caption: Hypothesized signaling pathway for the antifungal action of **(E)-4-Methyl-5-styrylbenzene-1,3-diol**.

Conclusion and Future Directions

(E)-4-Methyl-5-styrylbenzene-1,3-diol is a promising natural product with demonstrated antifungal activity. However, a significant amount of research is still required to fully characterize this compound and its therapeutic potential. Future research should focus on:

- **Elucidation of Physicochemical Properties:** Detailed experimental determination of melting point, solubility, and spectral characteristics (^1H -NMR, ^{13}C -NMR, IR, and MS) is necessary for a complete chemical profile.
- **Optimization of Synthesis:** Development and optimization of a scalable synthetic route would be crucial for producing sufficient quantities for further research and potential commercialization.
- **Mechanism of Action Studies:** In-depth studies are needed to confirm the proposed mechanism of action and to identify the specific molecular targets within the fungal cell.
- **Broad-Spectrum Biological Screening:** Evaluation of the compound against a wider range of fungal pathogens, as well as screening for other potential biological activities (e.g., antibacterial, antiviral, anti-inflammatory, anticancer), could reveal additional therapeutic applications.
- **In Vivo Efficacy and Toxicity:** Preclinical studies in animal models are required to assess the in vivo efficacy, pharmacokinetics, and safety profile of **(E)-4-Methyl-5-styrylbenzene-1,3-diol**.

The information presented in this technical guide provides a foundation for researchers and drug development professionals to build upon in their exploration of this intriguing natural product.

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References

- 1. medchemexpress.com [medchemexpress.com]
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